

Potential applications of Anthraquinone Violet in materials science.

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Compound of Interest

Compound Name: Anthraquinone Violet

Cat. No.: B1194392

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Anthraquinone Violet in Materials Science: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the potential applications of **Anthraquinone Violet** and its derivatives in materials science. From advanced polymer coloration to cutting-edge organic electronics, this document details the synthesis, properties, and performance of these versatile compounds.

Core Properties of Anthraquinone Violet (Solvent Violet 13)

Anthraquinone Violet, particularly C.I. Solvent Violet 13, is a synthetic dye recognized for its vibrant bluish-violet hue and excellent stability.^[1] These properties make it a valuable colorant in various material applications. Its physical and chemical characteristics are summarized below.

Table 1: Physical and Chemical Properties of Solvent Violet 13

Property	Value	Reference
Molecular Formula	C ₂₁ H ₁₅ NO ₃	[1]
CAS Number	81-48-1	[1]
Melting Point	189-190°C	[1] [2]
Boiling Point	>300°C at 1028 hPa	[2]
Water Solubility	0.0093 mg/L at 24-25°C	[2]
Log P (n-octanol/water)	4.26 at 25°C	[2]
Vapour Pressure	3.25 x 10 ⁻⁹ Pa at 25°C	[2]
Heat Resistance	260-350°C (in various polymers)	[3] [4]
Light Fastness (1/3 SD)	5-8 (in various polymers)	[1] [3]

Applications in Polymer Science

Solvent Violet 13 is extensively used for the coloration of a wide range of thermoplastics and synthetic resins due to its high tinting strength and excellent thermal and light stability.[\[1\]](#)

Table 2: Performance of Solvent Violet 13 in Various Polymers

Polymer	Tinting Strength (Dye % for 1/3 SD with 1% TiO ₂)	Light Fastness (1/3 SD)	Heat Resistance (°C/5 min)
Polystyrene (PS)	0.085	6	300
Acrylonitrile Butadiene Styrene (ABS)	0.097	5	290
Polycarbonate (PC)	0.085	7-8	310
Polyethylene Terephthalate (PET)	0.065	7-8	290
Polymethyl Methacrylate (PMMA)	0.09	6-7	300

Data compiled from various sources.[\[1\]](#)[\[3\]](#)

Experimental Protocol: Incorporation of Solvent Violet 13 into Polystyrene

This protocol describes a standard method for coloring polystyrene with Solvent Violet 13.

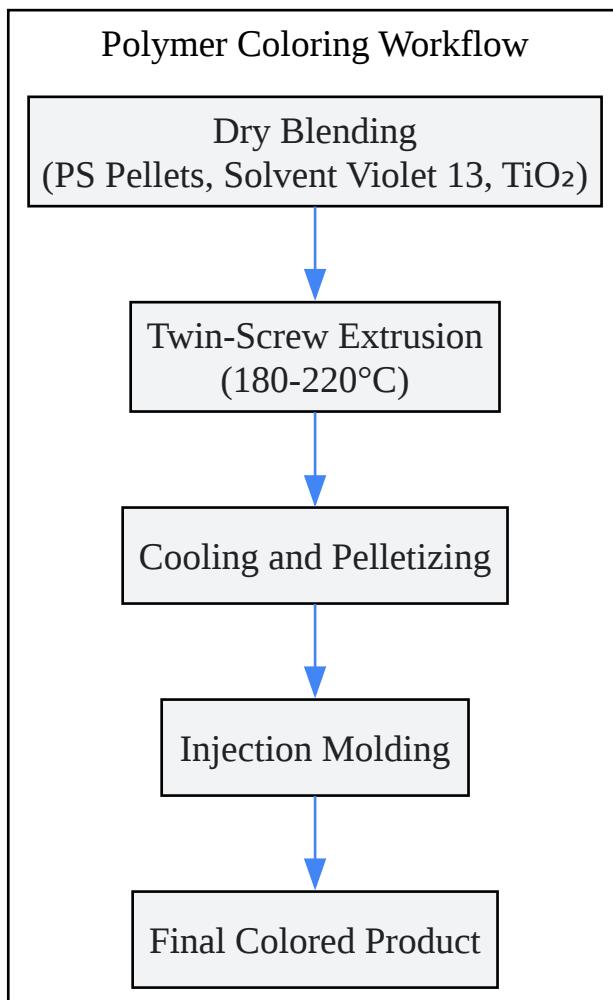
Materials:

- Polystyrene (PS) pellets
- Solvent Violet 13 powder
- Titanium dioxide (TiO₂) (for creating a standardized shade)
- Twin-screw extruder
- Injection molding machine

Procedure:

- Pre-mixing: Dry blend the polystyrene pellets with Solvent Violet 13 powder and titanium dioxide in the desired ratio (e.g., 0.085% dye and 1% TiO_2 for 1/3 Standard Depth).
- Extrusion: Feed the pre-mixed material into a twin-screw extruder. The extruder melts, mixes, and homogenizes the polymer and the colorant. Set the temperature profile of the extruder appropriate for polystyrene (typically 180-220°C).
- Pelletizing: The extruded strand of colored polystyrene is cooled in a water bath and then cut into pellets.
- Injection Molding: The colored pellets are then fed into an injection molding machine to produce the final colored plastic parts.

The logical workflow for this process is illustrated below.



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Workflow for Polymer Coloration

Applications in Organic Electronics

The core anthraquinone structure is redox-active, making its derivatives promising candidates for applications in organic electronics, such as electrochromic devices and organic batteries.

Electrochromic Devices

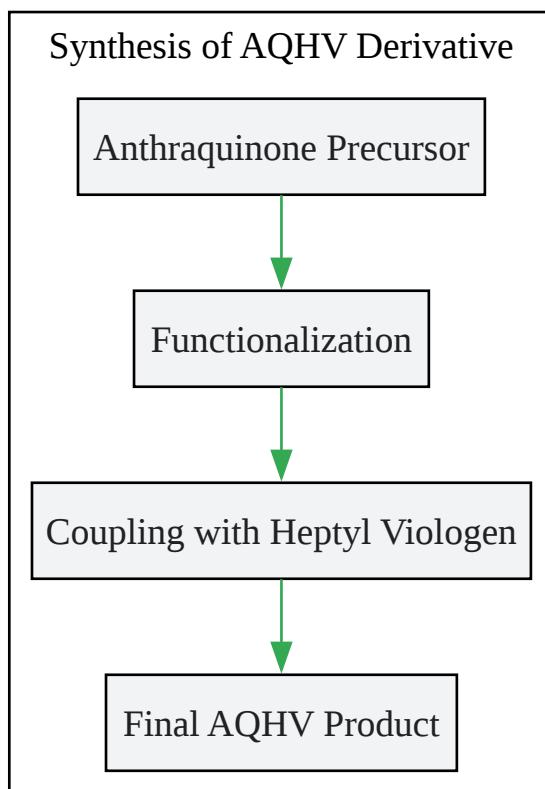
An asymmetric anthraquinone heptyl viologen (AQHV) derivative has been synthesized for use in electrochromic devices (ECDs). This material exhibits excellent color-switching properties and long-term stability.

Table 3: Performance of Anthraquinone-based Electrochromic Devices

Device Type	ΔT at 605 nm (%)	Coloration Efficiency at 605 nm (cm ² /C)	Cycling Stability (after 1000 cycles)
Solution-type (s-ECD)	60.2	49.0	96.4% of initial ΔT retained
Polymer gel-type (g-ECD)	62.2	60.9	98.8% of initial ΔT retained

Data for an asymmetric anthraquinone heptyl viologen derivative.[\[5\]](#)

A novel asymmetric viologen derivative, 1-((9,10-dioxo-9,10-dihydroanthracen-2-yl) methyl)-1'-heptyl-4,4'-bipyridinium di-tetrafluoroborate, was synthesized to improve the performance of electrochromic devices.[\[5\]](#) The synthetic pathway is a multi-step process.



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Synthetic Pathway for AQHV

Sodium-Ion Batteries

Anthraquinone and its derivatives have been investigated as cathode materials for sodium-ion batteries due to their high theoretical capacity.^[6] Thin-film electrodes of anthraquinone have shown significantly better performance compared to powder-based electrodes.

Table 4: Performance of Anthraquinone-based Sodium-Ion Battery Electrodes

Electrode Type	1st Cycle Specific Capacity (mAh/g)	Capacity after 100 Cycles (mAh/g)
AQ Thin-Film	233	80
AQ Powder	87	4

Performance data for anthraquinone electrodes in sodium-ion batteries.^[6]

This protocol outlines the fabrication of an anthraquinone thin-film electrode for a sodium-ion battery.

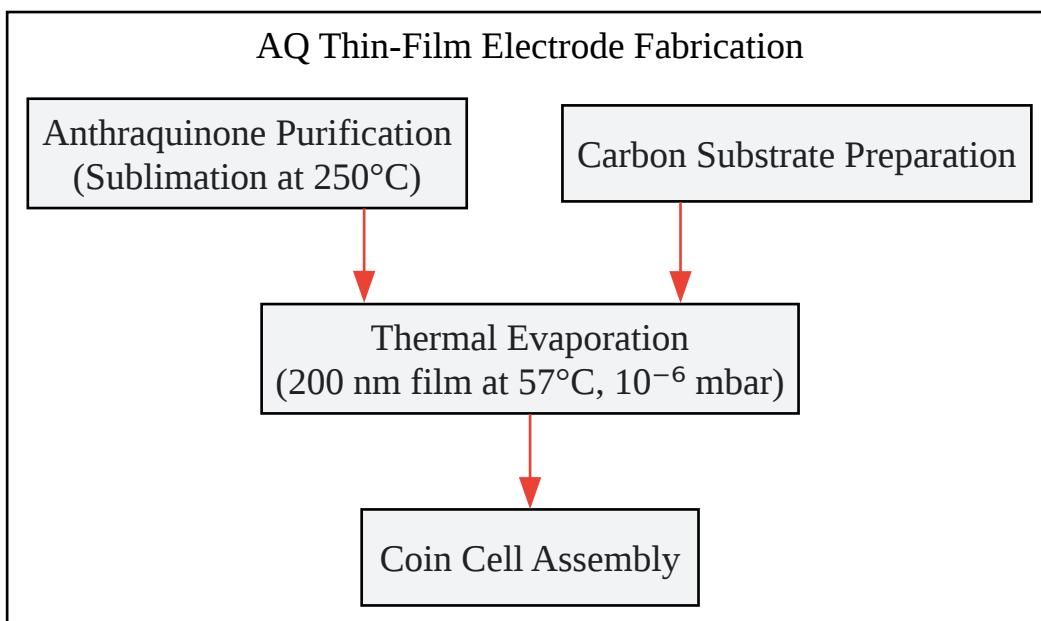
Materials:

- High-purity anthraquinone (97%)
- Carbon paper substrate
- Thermal evaporator
- Tube furnace for purification

Procedure:

- Purification of Anthraquinone: The commercially available anthraquinone is purified by sublimation in a tube furnace at 250°C for 20 hours.
- Substrate Preparation: Carbon paper discs are punched out to the desired electrode size.
- Thin-Film Deposition: The purified anthraquinone is placed in a thermal evaporator. A 200 nm thick film of anthraquinone is deposited onto the carbon paper substrate by sublimation at 57°C under a high vacuum (10^{-6} mbar).
- Electrode Assembly: The prepared anthraquinone thin-film electrode is then assembled into a coin cell with a sodium metal anode and an appropriate electrolyte for electrochemical testing.

The experimental workflow for fabricating the thin-film electrode is depicted below.



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Fabrication of AQ Thin-Film Electrode

Synthesis of Anthraquinone Derivatives

The versatility of anthraquinone dyes stems from the ability to modify the core anthraquinone structure with various functional groups.^[7] A common synthetic route involves the Friedel-Crafts acylation of a substituted benzene with phthalic anhydride.

General Experimental Protocol: Synthesis of Anthraquinone Derivatives

This protocol describes a general, environmentally friendly method for synthesizing anthraquinone derivatives.

Materials:

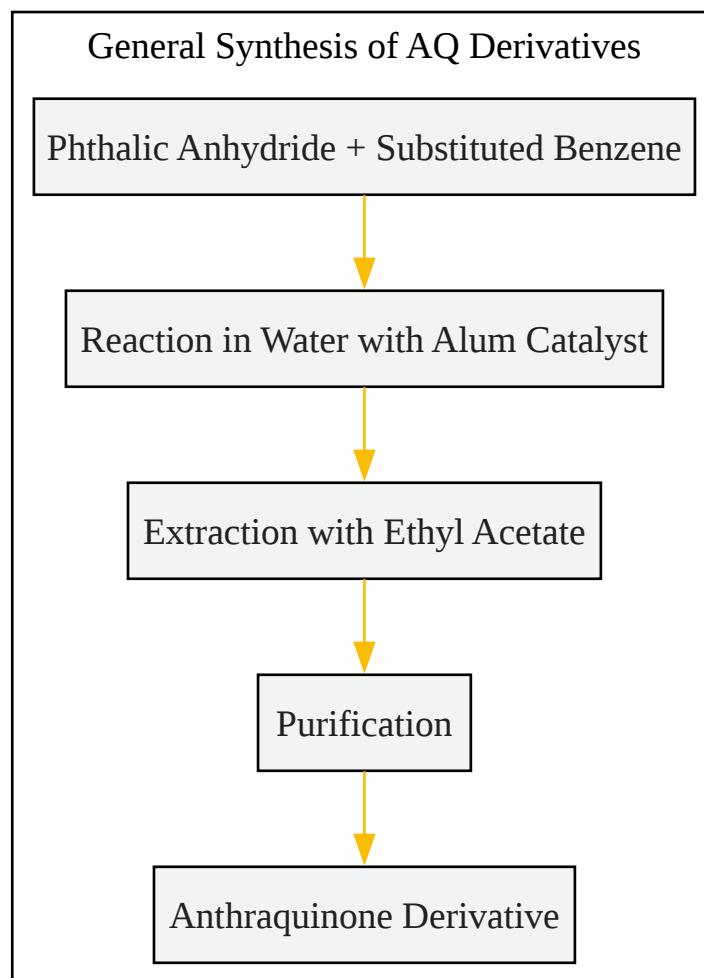
- Phthalic anhydride
- Substituted benzene (e.g., toluene, anisole)
- Alum ($KAl(SO_4)_2 \cdot 12H_2O$)

- Water
- Ethyl acetate

Procedure:

- Reaction Setup: In a round-bottom flask, mix phthalic anhydride (1 mmol), the substituted benzene (1.1 mmol), and water (5 mL).
- Catalyst Addition: Add alum (25 mol%) to the mixture.
- Reaction: Stir the reaction mixture at room temperature. The reaction progress is monitored by Thin Layer Chromatography (TLC).
- Workup: Once the reaction is complete, extract the mixture with ethyl acetate.
- Purification: The organic layer is separated, dried, and the solvent is evaporated to yield the crude product, which can be further purified by recrystallization or chromatography.

A simplified representation of this synthesis is shown below.



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Synthesis of Anthraquinone Derivatives

Conclusion

Anthraquinone Violet and its derivatives represent a class of highly versatile organic materials with significant potential in materials science. Their inherent stability and vibrant color make them ideal for polymer applications. Furthermore, the redox-active nature of the anthraquinone core opens up exciting possibilities for their use in advanced electronic applications, including energy storage and electrochromic devices. Further research into the synthesis of novel derivatives with tailored properties will undoubtedly lead to new and innovative applications in the future.

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